

Ethyl Glycolate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl glycolate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **ethyl glycolate**, a versatile organic compound with significant applications in the pharmaceutical, agrochemical, and polymer industries. This document outlines its chemical identity, physicochemical properties, synthesis methodologies, and its role in relevant metabolic pathways.

Chemical Identity and Properties

Ethyl glycolate, also known by its IUPAC name ethyl 2-hydroxyacetate, is the ethyl ester of glycolic acid.^[1] It is a colorless liquid with a characteristic ethereal, fruity odor.^{[2][3]}

CAS Number: 623-50-7^{[4][5]}

IUPAC Name: ethyl 2-hydroxyacetate^[6]

Physicochemical Properties

A summary of the key physicochemical properties of **ethyl glycolate** is presented in Table 1. This data is essential for its handling, application in chemical synthesis, and for the development of analytical methods.

Property	Value	Reference(s)
Molecular Formula	C4H8O3	[4][5]
Molecular Weight	104.10 g/mol	[6]
Boiling Point	158-159 °C	[2][4]
Density	1.1 g/mL at 25 °C	[2][4]
Refractive Index	n _{20/D} 1.419	[2][4]
Flash Point	62 °C (143.6 °F) - closed cup	
Water Solubility	Very soluble	[2][4]
Solubility in Organic Solvents	Soluble in ethanol, methanol, acetone, and ethyl acetate.[2] [3][4]	

Synthesis of Ethyl Glycolate

Ethyl glycolate can be synthesized through several chemical routes. The two most common and industrially relevant methods are the Fischer esterification of glycolic acid with ethanol and the catalytic hydrogenation of diethyl oxalate.

Experimental Protocol: Esterification of Glycolic Acid

This method involves the direct reaction of glycolic acid with ethanol in the presence of an acid catalyst to form **ethyl glycolate** and water.

Materials:

- Glycolic acid
- Absolute ethanol
- Acid catalyst (e.g., perfluorosulfonic acid resin, sulfuric acid)[1][7]
- Water-carrying agent (e.g., benzene, toluene)[7]

Procedure:

- In a reaction vessel equipped with a reflux condenser and a water separator (e.g., Dean-Stark apparatus), combine glycolic acid and an excess of absolute ethanol (a molar ratio of approximately 1:3 is recommended).[7]
- Add a suitable water-carrying agent to the mixture.
- Introduce the acid catalyst to the reaction mixture.
- Heat the mixture to reflux. The water produced during the esterification will be azeotropically removed and collected in the water separator, driving the equilibrium towards the product side.
- Continue the reflux until no more water is collected in the separator, indicating the completion of the reaction.[7]
- After cooling, filter the reaction mixture to remove the catalyst.
- The excess ethanol and the water-carrying agent are removed from the filtrate by distillation, typically under reduced pressure.
- The crude **ethyl glycolate** is then purified by fractional distillation under reduced pressure to yield the pure product.[7]

Experimental Protocol: Hydrogenation of Diethyl Oxalate

This method involves the selective hydrogenation of diethyl oxalate to produce **ethyl glycolate**. This process can be controlled to favor the formation of **ethyl glycolate** over the complete hydrogenation to ethylene glycol.

Materials:

- Diethyl oxalate
- Hydrogen gas

- Hydrogenation catalyst (e.g., copper-based catalysts like copper chromite or supported copper catalysts)[8]
- Solvent (optional, the reaction can be carried out in the vapor phase)

Procedure:

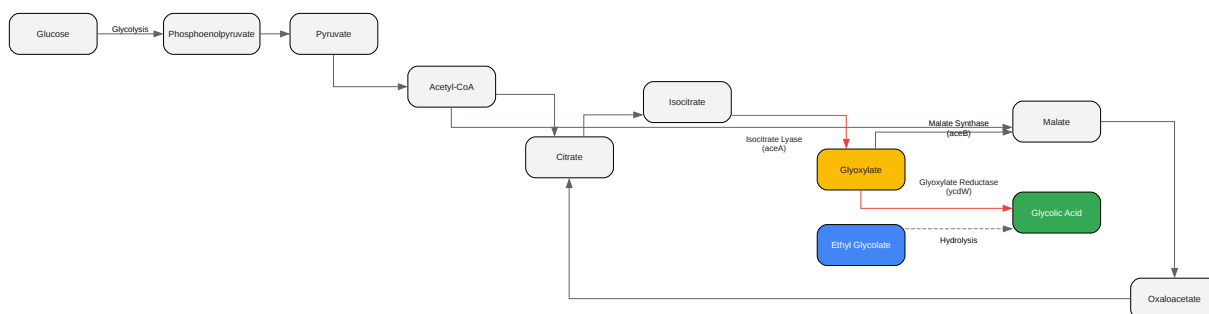
- The hydrogenation is typically performed in a fixed-bed reactor packed with the hydrogenation catalyst.
- The catalyst is activated according to the manufacturer's specifications, which often involves reduction under a hydrogen stream at an elevated temperature.
- Diethyl oxalate is vaporized and mixed with a stream of hydrogen gas. The molar ratio of hydrogen to diethyl oxalate is a critical parameter and is generally kept high to ensure efficient conversion.[8]
- The gas mixture is passed through the heated catalyst bed. The reaction temperature and pressure are carefully controlled to optimize the selectivity towards **ethyl glycolate**. Typical conditions can range from 180-250°C and pressures from 20-50 atm.
- The product stream exiting the reactor is cooled to condense the liquid products, which include **ethyl glycolate**, unreacted diethyl oxalate, ethanol, and ethylene glycol.
- The **ethyl glycolate** is then separated from the other components and purified by fractional distillation.

Role in Metabolic Pathways

Ethyl glycolate is readily hydrolyzed in biological systems to glycolic acid and ethanol.[1]

Glycolic acid is a key intermediate in several metabolic pathways, most notably the glyoxylate cycle, which is a variation of the tricarboxylic acid (TCA) cycle. An engineered metabolic pathway in microorganisms like *E. coli*, known as the modified glyoxylate shunt, is utilized for the biotechnological production of glycolic acid.[9]

Below is a diagram illustrating the key steps in a modified glyoxylate shunt for the production of glycolic acid.



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Figure 1. Simplified diagram of the modified glyoxylate shunt for glycolic acid production.

Applications in Research and Drug Development

Ethyl glycolate serves as a crucial building block in organic synthesis, particularly in the pharmaceutical and agrochemical sectors.[2][10] Its bifunctional nature, containing both a hydroxyl and an ester group, allows for a wide range of chemical transformations.

- **Pharmaceutical Intermediate:** It is a key starting material for the synthesis of various complex organic molecules and active pharmaceutical ingredients (APIs).[1]
- **Agrochemical Synthesis:** **Ethyl glycolate** is used as an intermediate in the production of certain herbicides and pesticides.[1]

- Polymer Chemistry: It is employed in the synthesis of biodegradable polymers, such as poly(glycolic acid) (PGA) and its copolymers, which have applications in medical sutures, drug delivery systems, and tissue engineering.[1]
- Solvent: Due to its favorable properties, it can also be used as a specialty solvent in various chemical processes.[2][11]

The continued availability of high-purity **ethyl glycolate** is essential for advancing research and development in these critical areas. Its versatility ensures its role as a valuable component in the toolbox of synthetic chemists and drug development professionals.

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